

How to dissolve and store MMT3-72-M2 for experiments

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Compound of Interest

Compound Name: MMT3-72-M2

Cat. No.: B12368097

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Application Notes and Protocols for MMT3-72-M2

For Researchers, Scientists, and Drug Development Professionals

Introduction

MMT3-72-M2 is a selective inhibitor of Janus Kinase 1 (JAK1), a key enzyme in the JAK/STAT signaling pathway.^[1] This pathway is crucial for transducing signals from various cytokines and growth factors, playing a significant role in immune responses and cell proliferation.^{[2][3][4]} As a metabolite of MMT3-72, **MMT3-72-M2**'s targeted inhibition of JAK1 makes it a valuable tool for research in immunology, oncology, and inflammatory diseases.^{[1][5]} Proper dissolution and storage of **MMT3-72-M2** are critical for maintaining its stability and ensuring the reproducibility of experimental results. These application notes provide detailed protocols for the effective handling of this compound.

Quantitative Data Summary

For consistent and accurate experimental outcomes, understanding the solubility and storage parameters of **MMT3-72-M2** is essential. The following table summarizes the key quantitative data for this compound.

Parameter	Value	Source
Molecular Weight	810.87 g/mol	Vendor Data
Appearance	Solid powder	Vendor Data
IC50 (JAK1)	10.8 nM	[1]
IC50 (JAK2)	26.3 nM	[1]
IC50 (TYK2)	91.6 nM	[1]
IC50 (JAK3)	328.7 nM	[1]
Solubility in DMSO	≥ 10 mM	Vendor Data
Storage (Solid)	-20°C for 3 years or 4°C for 2 years	Vendor Data
Storage (In Solvent)	-80°C for 6 months or -20°C for 1 month	Vendor Data

Experimental Protocols

1. Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **MMT3-72-M2** in Dimethyl Sulfoxide (DMSO).

Materials:

- **MMT3-72-M2** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, conical-bottom polypropylene tubes

- Calibrated micropipettes and sterile, filtered tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibration:** Before opening, allow the vial of **MMT3-72-M2** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- **Weighing:** Tare a sterile, empty polypropylene tube on an analytical balance. Carefully weigh the desired amount of **MMT3-72-M2** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.811 mg of **MMT3-72-M2**.
- **Solvent Addition:** Add the calculated volume of DMSO to the tube containing the **MMT3-72-M2** powder. For the 0.811 mg of **MMT3-72-M2**, add 100 μ L of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to ensure complete dissolution. Gentle warming in a water bath (37°C) for a few minutes can aid in dissolving the compound if necessary. Visually inspect the solution to ensure no solid particles remain.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).

2. Protocol for Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the 10 mM DMSO stock solution to prepare working solutions for in vitro experiments.

Materials:

- 10 mM **MMT3-72-M2** stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)

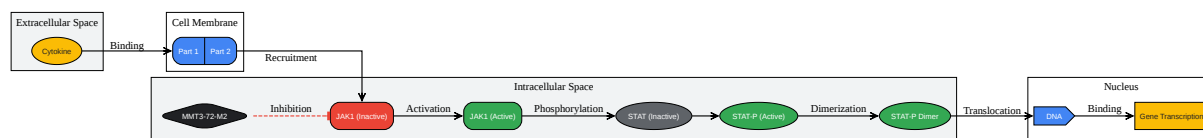
- Sterile, polypropylene or polystyrene tubes
- Calibrated micropipettes and sterile, filtered tips

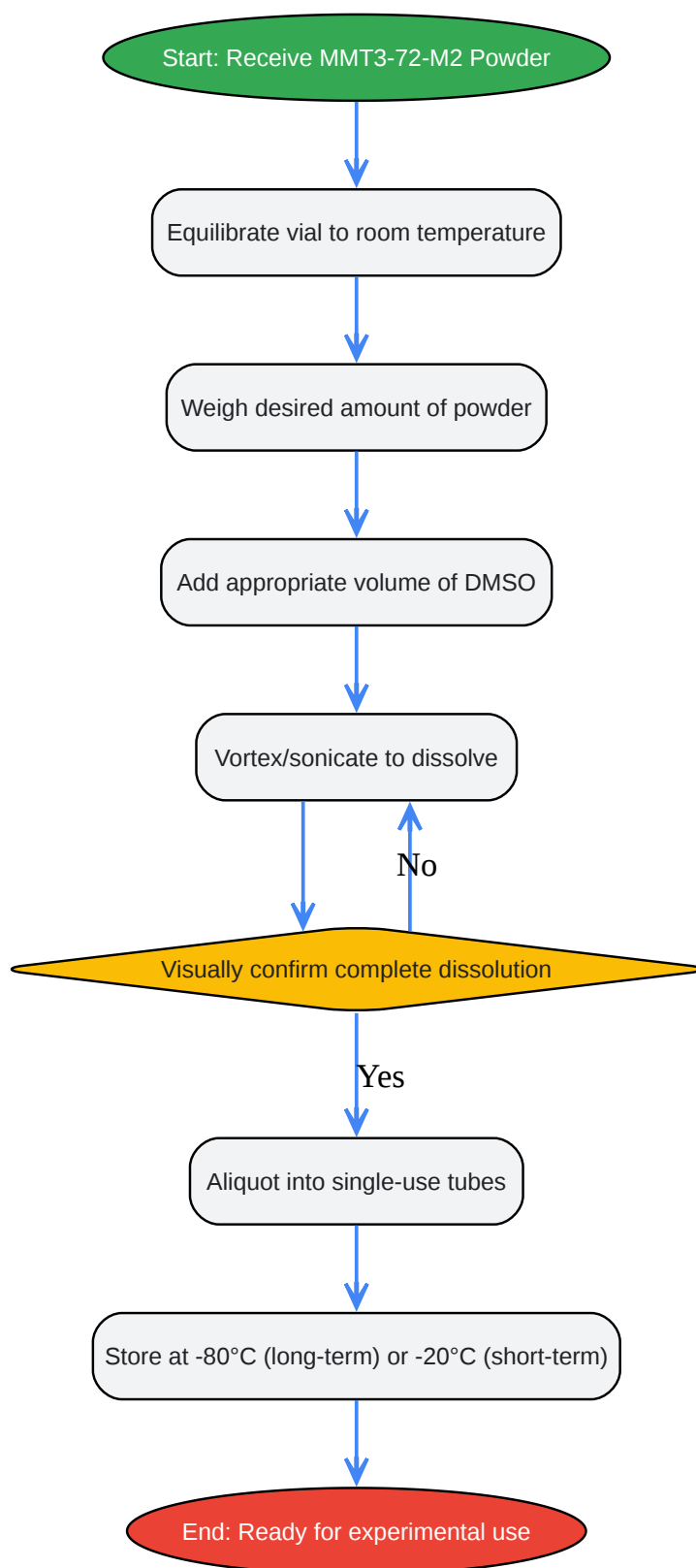
Procedure:

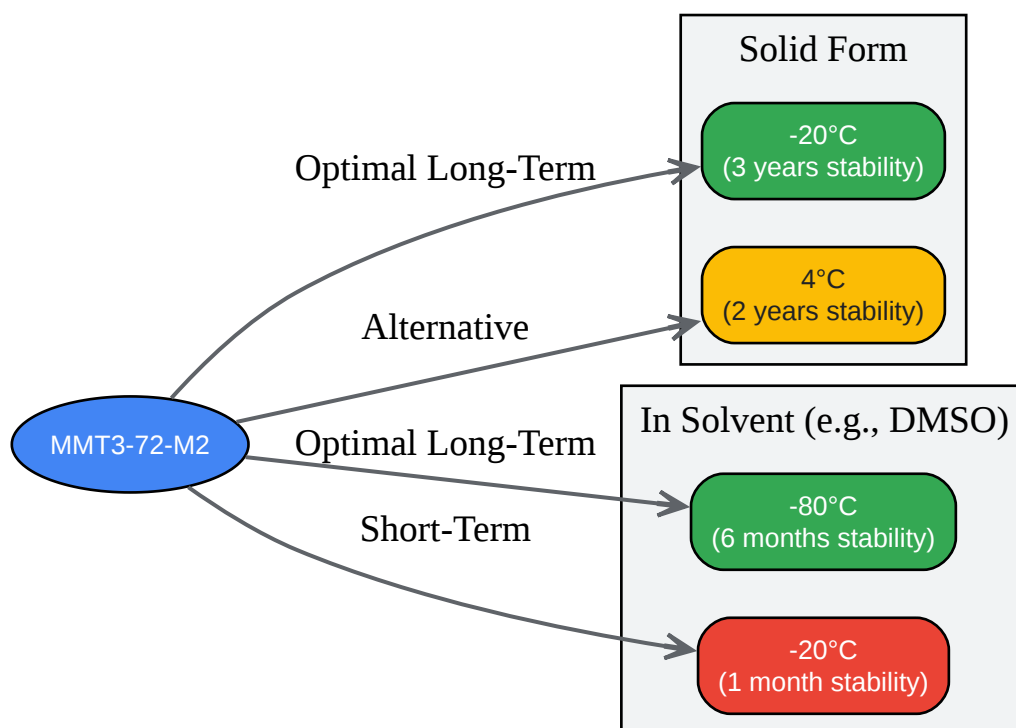
- Thawing Stock Solution: Thaw a single aliquot of the 10 mM **MMT3-72-M2** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To avoid issues with high concentrations of DMSO in the final culture, it is advisable to perform an intermediate dilution. For example, prepare a 1 mM intermediate solution by diluting the 10 mM stock 1:10 in cell culture medium.
- Final Working Solution: Prepare the final working concentrations by further diluting the intermediate or stock solution into the cell culture medium. For instance, to achieve a final concentration of 10 μ M in the cell culture, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
 - Note on DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture does not exceed a level that affects cell viability or function (typically $\leq 0.1\%$). A vehicle control (medium with the same final concentration of DMSO) should always be included in the experiment.
- Application to Cells: Add the prepared working solutions to your cell cultures as per your experimental design.

Visualizations

JAK/STAT Signaling Pathway and Inhibition by **MMT3-72-M2**







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